

4-Benzylbiphenyl: A Technical Guide for Advanced Research and Development

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	4-Benzylbiphenyl
CAS No.:	613-42-3
Cat. No.:	B1265654

[Get Quote](#)

This guide provides an in-depth technical overview of **4-Benzylbiphenyl** (CAS 613-42-3), a significant aromatic hydrocarbon. Tailored for researchers, medicinal chemists, and material scientists, this document elucidates the core physicochemical properties, synthesis methodologies, and strategic applications of this compound, grounding all claims in established scientific literature.

Core Molecular Profile

4-Benzylbiphenyl is a biaryl hydrocarbon distinguished by a benzyl group substituted onto a biphenyl scaffold. This structural arrangement imparts a unique combination of steric and electronic properties that are leveraged in various scientific fields.

Fundamental Properties

The essential chemical and physical characteristics of **4-Benzylbiphenyl** are summarized below. These values are critical for experimental design, purification, and analytical characterization.

Property	Value	Source(s)
Chemical Formula	C ₁₉ H ₁₆	[1]
Molecular Weight	244.34 g/mol	[1][2]
IUPAC Name	1-benzyl-4-phenylbenzene	[2]
CAS Number	613-42-3	[1][2]
Appearance	White to off-white crystalline powder	
Melting Point	85.0 - 88.0 °C	

Synthesis and Mechanistic Considerations

The synthesis of **4-Benzylbiphenyl** can be approached through several strategic pathways. The choice of method is dictated by factors such as desired purity, scale, and the availability of starting materials. Two prevalent and mechanistically distinct methods are the Friedel-Crafts benzylation and the Suzuki-Miyaura cross-coupling reaction.

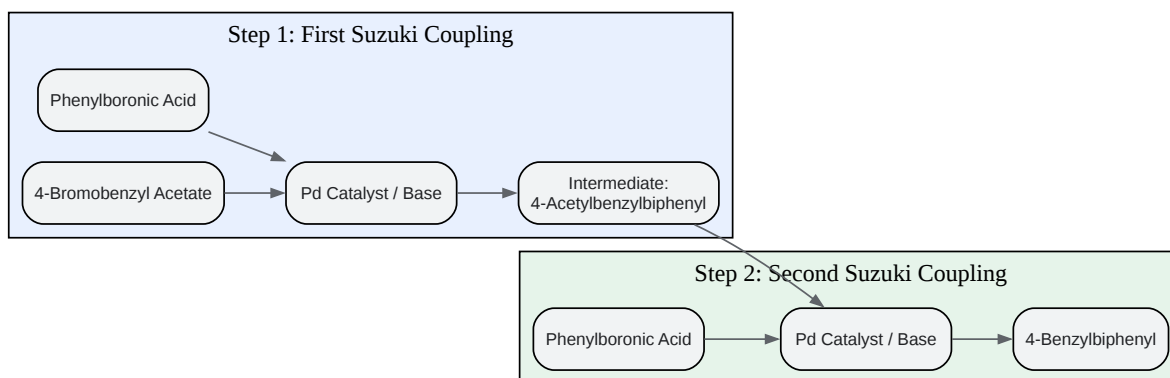
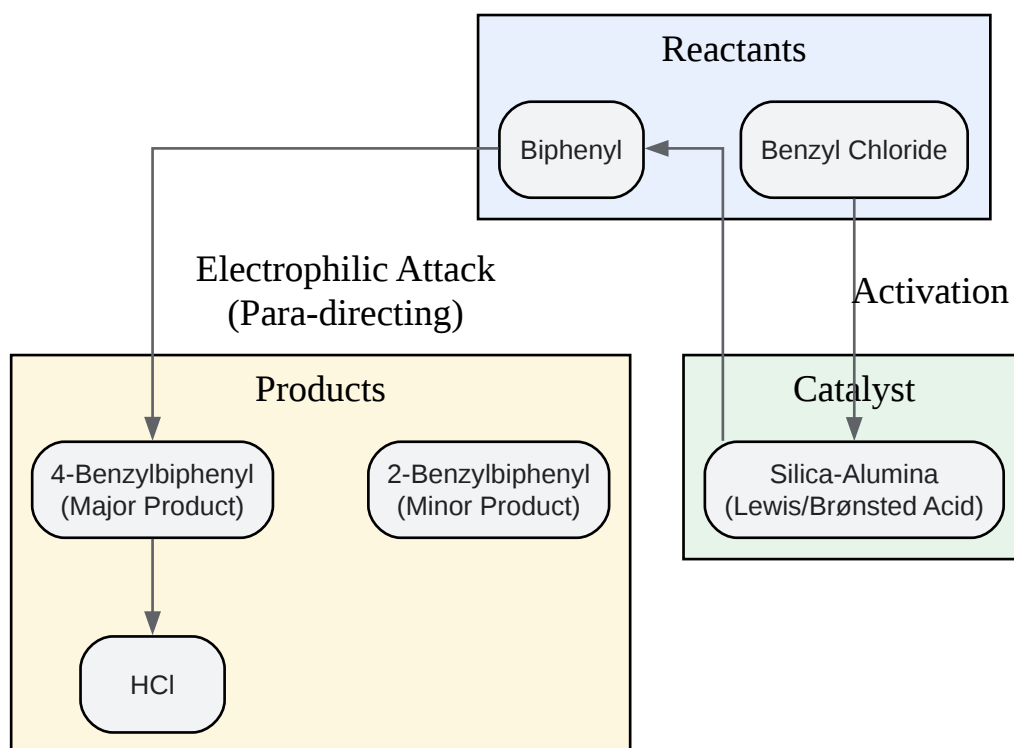
Method 1: Friedel-Crafts Benzylation of Biphenyl

This classic electrophilic aromatic substitution provides a direct route to **4-Benzylbiphenyl**. The reaction involves the benzylation of biphenyl using benzyl chloride, typically catalyzed by a Lewis acid or a solid acid catalyst.

Causality of Protocol Choices: The use of a catalyst like amorphous silica-alumina is a strategic choice to mitigate some of the drawbacks of traditional Lewis acids (e.g., AlCl₃), such as catalyst waste and harsh reaction conditions[3]. The catalyst facilitates the formation of a benzyl carbocation (or a polarized complex), which then acts as the electrophile. Biphenyl's phenyl group is an activating group, directing the incoming electrophile to the ortho and para positions. Due to steric hindrance, the para product, **4-Benzylbiphenyl**, is typically the major isomer formed[3].

Experimental Protocol: Benzylation over Amorphous Silica-Alumina[3]

- **Catalyst Activation:** Activate amorphous silica-alumina catalyst by heating at 150 °C prior to use to remove adsorbed moisture.
- **Reaction Setup:** In a slurry batch reactor, charge biphenyl and a suitable solvent (e.g., cyclohexane).
- **Catalyst Addition:** Add the activated silica-alumina catalyst to the reactor.
- **Reagent Addition:** Introduce benzyl chloride to the stirred mixture.
- **Reaction Condition:** Maintain the reaction under vigorous magnetic stirring at a controlled temperature.
- **Monitoring:** Monitor the reaction progress via Gas Chromatography (GC) to observe the formation of benzylbiphenyl isomers and dibenzyl derivatives.
- **Workup:** Upon completion, filter the catalyst. The filtrate is then washed, dried, and concentrated under reduced pressure.
- **Purification:** Purify the crude product using column chromatography or recrystallization to isolate the **4-Benzylbiphenyl** isomer.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 4-benzylbiphenyl \[stenutz.eu\]](#)
- [2. p-Benzylbiphenyl | C19H16 | CID 69174 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. pubs.acs.org \[pubs.acs.org\]](#)
- To cite this document: BenchChem. [4-Benzylbiphenyl: A Technical Guide for Advanced Research and Development]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1265654/docs#4-benzylbiphenyl-a-technical-guide-for-advanced-research-and-development\]](https://www.benchchem.com/product/b1265654/docs#4-benzylbiphenyl-a-technical-guide-for-advanced-research-and-development)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check